

# 4-Methyl-3-nitroquinoline: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 4-Methyl-3-nitroquinoline

Cat. No.: B1313941

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CAS Number: 79965-62-1

This technical guide provides an in-depth overview of **4-Methyl-3-nitroquinoline**, a heterocyclic aromatic compound of interest to researchers, scientists, and drug development professionals. This document covers its chemical and physical properties, toxicological profile, a detailed experimental protocol for its synthesis, and insights into its potential biological activities and mechanisms of action.

## Core Properties and Data

**4-Methyl-3-nitroquinoline**, with the chemical formula  $C_{10}H_8N_2O_2$ , is a quinoline derivative characterized by a methyl group at the 4th position and a nitro group at the 3rd position of the quinoline ring.<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **4-Methyl-3-nitroquinoline** is presented in the table below. While some experimental data is available, certain properties are based on computational predictions.

Property	Value	Source
CAS Number	79965-62-1	[2][3]
Molecular Formula	C <sub>10</sub> H <sub>8</sub> N <sub>2</sub> O <sub>2</sub>	[1]
Molecular Weight	188.18 g/mol	[1]
Boiling Point	328.255 °C at 760 mmHg (Computed)	[1]
Flash Point	152.323 °C (Computed)	[1]
Melting Point	Not available	
Solubility	Not available	

## Toxicological Profile

Based on available safety data, **4-Methyl-3-nitroquinoline** is classified as a hazardous substance. It is considered toxic if swallowed, in contact with skin, or if inhaled.[3] Prolonged or repeated exposure may cause damage to organs.[3]

## Experimental Protocols

### Synthesis of 4-Methyl-3-nitroquinoline

While a specific, peer-reviewed synthesis protocol for **4-Methyl-3-nitroquinoline** is not readily available in the searched literature, a reliable method can be adapted from the well-established synthesis of the similar compound, 7-Methyl-8-nitroquinoline.[4] This adapted two-step synthesis involves the Skraup synthesis of the methylquinoline core, followed by a regioselective nitration.

#### Step 1: Synthesis of 4-Methylquinoline (Skraup Synthesis)

The Skraup synthesis is a classic method for producing quinolines. This step involves the reaction of an aniline with glycerol, an oxidizing agent, and sulfuric acid.

- Materials:

- p-Toluidine
- Glycerol
- Sodium m-nitrobenzenesulfonate (oxidizing agent)
- Concentrated Sulfuric Acid (98%)
- Water
- Procedure:
  - In a round-bottom flask equipped with a mechanical stirrer, combine p-toluidine, glycerol, and sodium m-nitrobenzenesulfonate.
  - Prepare a solution of concentrated sulfuric acid and water and cool it in an ice bath.
  - Slowly add the cooled sulfuric acid solution dropwise to the reaction mixture while stirring mechanically. Control the exothermic reaction using an ice bath as needed.
  - After the addition is complete, heat the mixture and monitor the reaction progress.
  - Upon completion, cool the mixture and proceed with purification to isolate the 4-methylquinoline product.

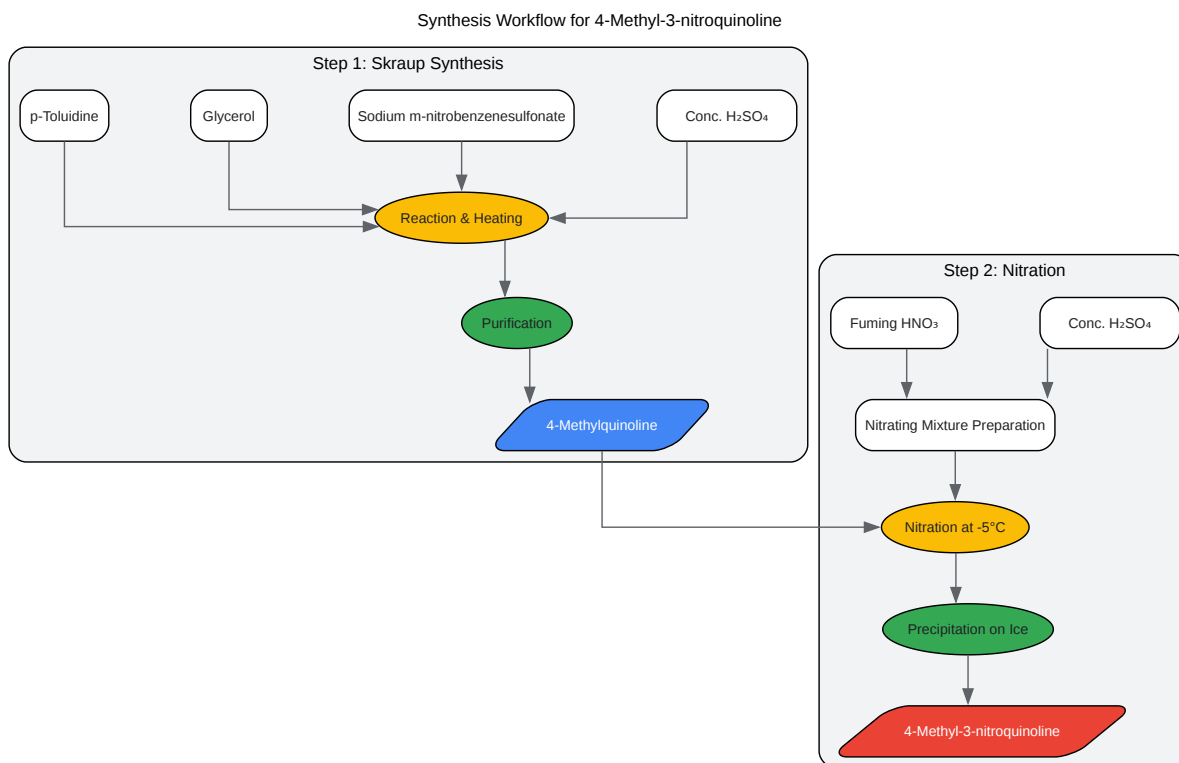
## Step 2: Nitration of 4-Methylquinoline

This step introduces the nitro group at the 3-position of the quinoline ring.

- Materials:
  - 4-Methylquinoline (from Step 1)
  - Fuming Nitric Acid
  - Concentrated Sulfuric Acid (98%)
- Procedure:

- Prepare a nitrating mixture by carefully adding fuming nitric acid to concentrated sulfuric acid, keeping the temperature low.
- Dissolve the 4-methylquinoline in concentrated sulfuric acid and cool the solution to -5°C.
- Add the nitrating mixture dropwise to the stirred 4-methylquinoline solution, maintaining the temperature at -5°C.
- After the addition is complete, remove the cooling bath and continue stirring for a specified time.
- Carefully pour the reaction mixture onto crushed ice to precipitate the **4-Methyl-3-nitroquinoline** product.
- The crude product can be purified by recrystallization.

The following diagram illustrates the logical workflow for the synthesis of **4-Methyl-3-nitroquinoline**.



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Caption: A two-step synthesis of **4-Methyl-3-nitroquinoline**.

## Potential Biological Activities and Signaling Pathways

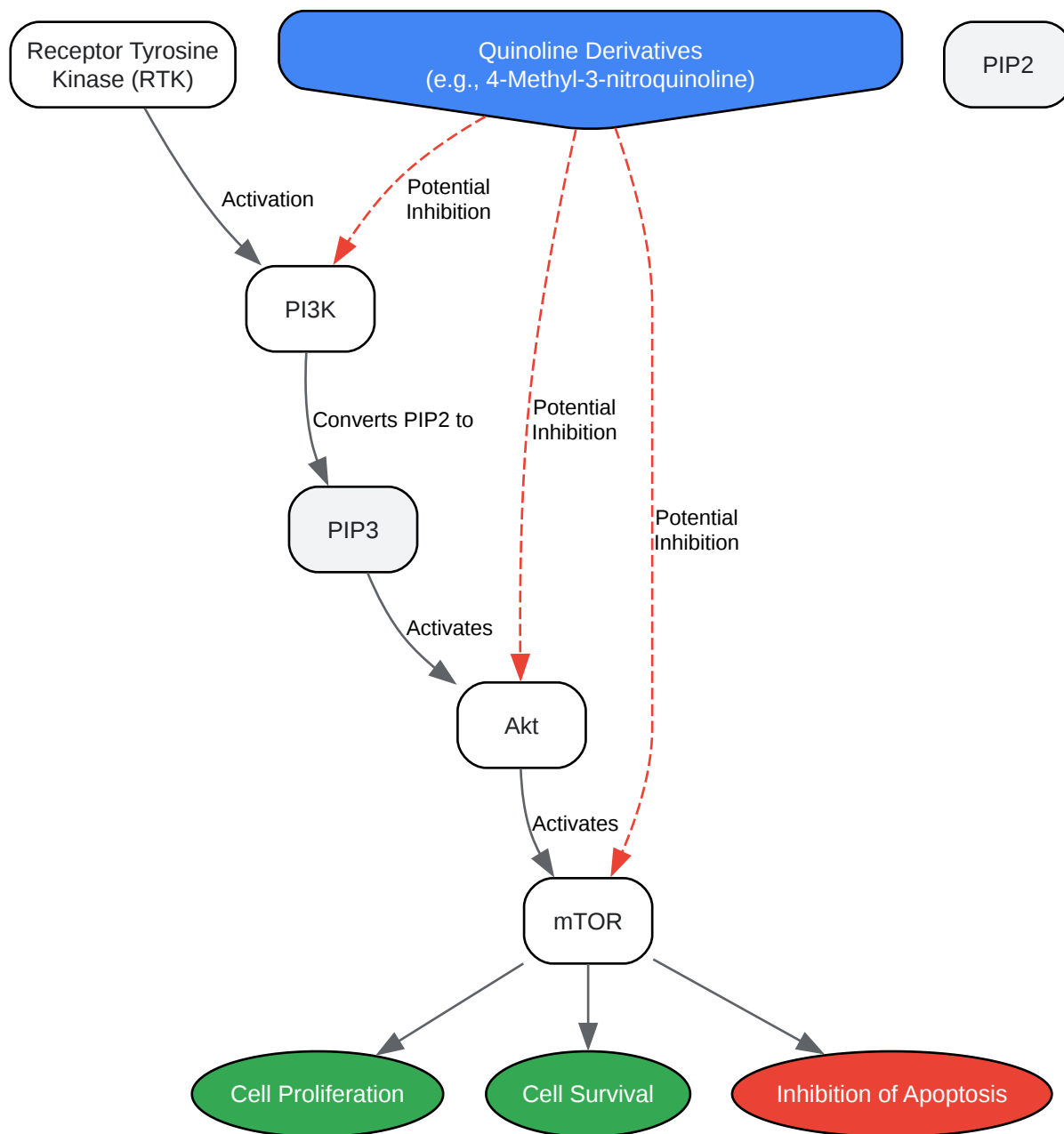
While direct studies on the biological activity of **4-Methyl-3-nitroquinoline** are limited in the available literature, the broader class of quinoline derivatives has been extensively investigated for various therapeutic properties, including anticancer and antimicrobial activities.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

### Anticancer Potential

Numerous studies have highlighted the potential of quinoline-based compounds as anticancer agents.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) The PI3K/Akt/mTOR signaling pathway, which is frequently dysregulated in cancer, has been identified as a key target for some quinoline derivatives.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#) This pathway plays a crucial role in cell proliferation, survival, and apoptosis. Inhibition of this pathway by quinoline compounds can lead to the suppression of tumor growth.

The diagram below illustrates the central role of the PI3K/Akt/mTOR pathway in cancer and its potential inhibition by quinoline derivatives.

## Potential Inhibition of the PI3K/Akt/mTOR Pathway

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